

Application Notes and Protocols for Dyngo-4a in Botulinum Neurotoxin Research

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Compound of Interest

Compound Name: Dyngo-4a

Cat. No.: B607236

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Introduction

Botulinum neurotoxins (BoNTs) are potent bacterial toxins that cause the severe paralytic illness botulism by inhibiting neurotransmitter release from nerve terminals. The cellular uptake of BoNTs is a critical step in their mechanism of action and represents a key target for therapeutic intervention. **Dyngo-4a** is a potent small-molecule inhibitor of dynamin, a GTPase essential for scission of endocytic vesicles from the plasma membrane. By targeting dynamin-dependent endocytosis, **Dyngo-4a** effectively blocks the internalization of BoNTs into neurons, thereby preventing their toxic effects.[1][2][3] Recent studies have also suggested a dual inhibitory role for **Dyngo-4a**, targeting both dynamin and the BoNT/A light chain metalloprotease.[4][5]

These application notes provide detailed protocols for utilizing **Dyngo-4a** to block BoNT uptake in both in vitro and in vivo research settings. The information is intended to guide researchers in studying the mechanisms of BoNT intoxication and in the development of novel countermeasures.

Data Presentation

Table 1: In Vitro Efficacy of Dyngo-4a

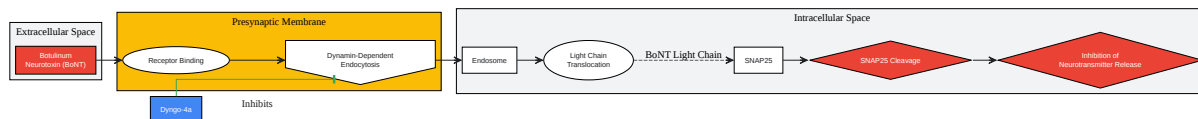
Parameter	Cell Type	Value	Reference
IC50 for Dynamin I Inhibition	Human recombinant	400 nM	
IC50 for Dynamin II Inhibition	Human recombinant	200 nM	
IC50 for Clathrin-Mediated Endocytosis Inhibition	Not specified	5.5 μ M	
IC50 for BoNT/A-Hc Internalization Inhibition	Cultured hippocampal neurons	16.0 \pm 1.2 μ M	[6][7][8]
Concentration for Complete Inhibition of BoNT/A LC	Not specified	20 μ M	[4]
Concentration for Preventing SNAP25 Cleavage	Cultured hippocampal neurons	30 μ M	[6][9]

Table 2: In Vivo Efficacy of Dyngo-4a in a Murine Model of Botulism

Parameter	Treatment Group	Value	Reference
Time to Onset of Botulism	Vehicle Control	656 \pm 55 min	[6]
Time to Onset of Botulism	Dyngo-4a (1 mg)	860 \pm 65 min	[6]
Delay in Onset of Botulism	Dyngo-4a vs. Vehicle	>30%	[1][2][10]

Signaling Pathways and Experimental Workflows

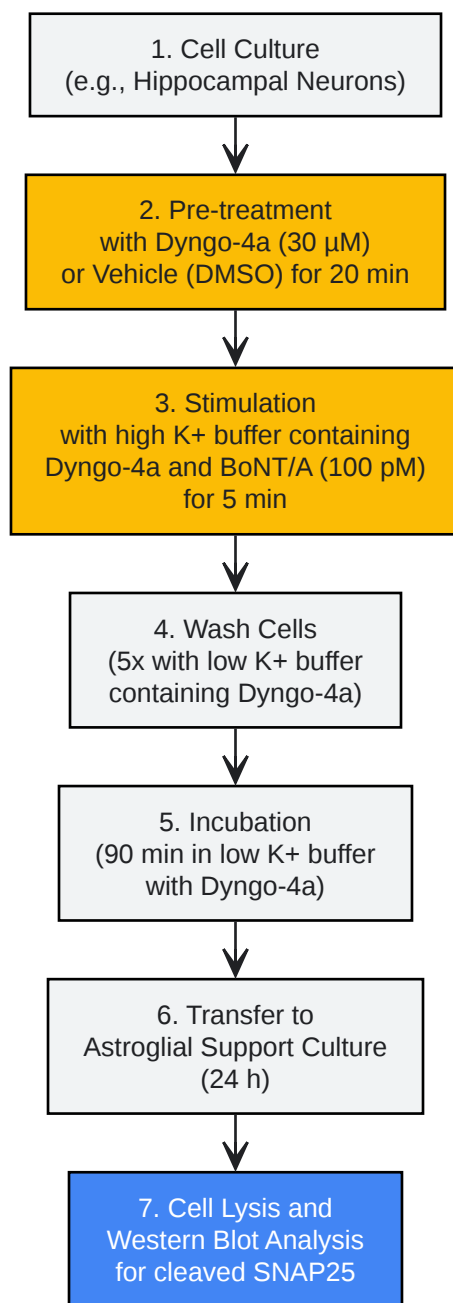
Botulinum Neurotoxin Uptake and Inhibition by Dyngo-4a



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Caption: Mechanism of Botulinum Neurotoxin uptake and its inhibition by **Dyngo-4a**.

Experimental Workflow for In Vitro Inhibition of BoNT Uptake



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